

Spectroscopic Characterization of 5,6-Diaminopyrimidine-4-thiol: A Technical Guide

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Compound of Interest

Compound Name: 5,6-Diaminopyrimidine-4-thiol

CAS No.: 2846-89-1

Cat. No.: B1299611

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Introduction

Significance of 5,6-Diaminopyrimidine-4-thiol

5,6-Diaminopyrimidine-4-thiol is a heterocyclic compound of significant interest in medicinal chemistry and drug development. Its structure, featuring a pyrimidine core substituted with two amino groups and a thiol group, makes it a versatile building block for the synthesis of more complex molecules, including purine analogs and potential therapeutic agents. The arrangement of its functional groups allows for multiple points of modification and interaction with biological targets, driving its exploration in various pharmacological contexts.

The Imperative of Spectroscopic Characterization

In the rigorous landscape of drug discovery and chemical synthesis, the unambiguous identification and purity assessment of a compound are paramount. Spectroscopic techniques provide a non-destructive and highly detailed view of molecular structure. Each method probes different aspects of the molecule's constitution, and together, they form a self-validating system of analysis. This guide provides an in-depth examination of **5,6-Diaminopyrimidine-4-thiol**

using a suite of core spectroscopic techniques: Fourier-Transform Infrared (FT-IR), Ultraviolet-Visible (UV-Vis), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS).

Overview of Spectroscopic Techniques

This guide will dissect the data obtained from each of the following spectroscopic methods:

- FT-IR Spectroscopy to identify the key functional groups based on their vibrational frequencies.
- UV-Vis Spectroscopy to probe the electronic transitions within the conjugated pyrimidine system.
- NMR Spectroscopy (^1H and ^{13}C) to elucidate the precise connectivity and chemical environment of every proton and carbon atom.
- Mass Spectrometry to determine the exact molecular weight and analyze fragmentation patterns, confirming the elemental composition.

Molecular Structure and Functional Groups

The foundational step in interpreting any spectroscopic data is a thorough understanding of the molecule's structure. **5,6-Diaminopyrimidine-4-thiol** ($\text{C}_4\text{H}_6\text{N}_4\text{S}$) exists in a tautomeric equilibrium between the thiol and thione forms, with the thione form generally favored in the solid state.^[1] The key functional groups that will produce characteristic spectroscopic signals are the amino ($-\text{NH}_2$), secondary amine/imine ($=\text{N}-\text{H}$), thiol/thione ($-\text{SH}/\text{C}=\text{S}$), and the aromatic-like pyrimidine ring $\text{C}=\text{N}$ and $\text{C}=\text{C}$ bonds.

Caption: Molecular structure of 5,6-Diaminopyrimidine-4(3H)-thione.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle and Application

FT-IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes its bonds to vibrate at specific frequencies.^[2] These frequencies are characteristic of the bond type and the functional groups present, making FT-IR an exceptional tool for qualitative functional group identification.^[3]

Experimental Protocol: KBr Pellet Method

Causality: The KBr pellet method is chosen for solid samples as KBr is transparent to IR radiation in the typical analysis range ($4000\text{-}400\text{ cm}^{-1}$) and provides a uniform matrix for the sample, minimizing scattering effects.

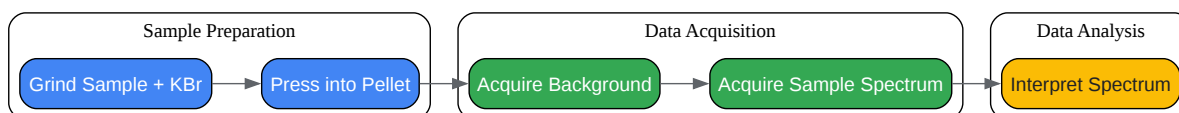
- **Sample Preparation:** Thoroughly grind 1-2 mg of **5,6-Diaminopyrimidine-4-thiol** with ~200 mg of dry, spectroscopic-grade potassium bromide (KBr) in an agate mortar until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Transfer the powder to a pellet press die. Apply pressure (typically 8-10 tons) for several minutes to form a transparent or semi-transparent pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FT-IR spectrometer.
- **Background Scan:** Perform a background scan with an empty sample compartment to account for atmospheric CO_2 and H_2O .
- **Sample Scan:** Acquire the sample spectrum, typically by co-adding 16 or 32 scans to improve the signal-to-noise ratio.

Data Interpretation

The FT-IR spectrum of a related compound, 4,6-Diamino-2-pyrimidinethiol, shows characteristic absorption bands that can be used as a reference.^{[4][5]} The spectrum of **5,6-Diaminopyrimidine-4-thiol** is expected to show similar features, reflecting the shared functional groups.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Expected Appearance
3450 - 3200	N-H Stretching	Amino (-NH ₂) & Amide (-NH-)	Two or more strong, sharp bands
3100 - 3000	C-H Stretching	Aromatic C-H	Weak to medium intensity
1650 - 1580	N-H Bending (Scissoring)	Amino (-NH ₂)	Strong, sharp band
1620 - 1450	C=C and C=N Stretching	Pyrimidine Ring	Multiple sharp bands
1350 - 1200	C-N Stretching	Aromatic Amine	Medium to strong intensity
1150 - 1050	C=S Stretching	Thione	Medium intensity

Analysis: The presence of strong, sharp peaks in the 3450-3200 cm⁻¹ region is a definitive indicator of the N-H bonds in the amino and pyrimidine ring NH groups.[6] A strong band around 1630 cm⁻¹ corresponds to the scissoring (bending) vibration of the primary amino groups.[4] The region between 1620 and 1450 cm⁻¹ will contain a series of sharp absorptions, which constitute the "fingerprint" of the pyrimidine ring, arising from the coupled C=C and C=N stretching vibrations.[7] The C=S (thione) stretch is expected to appear in the 1150-1050 cm⁻¹ range.[8]



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Caption: FT-IR spectroscopy experimental workflow.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Principle and Application

UV-Vis spectroscopy measures the absorption of ultraviolet and visible light, which corresponds to the energy required to promote electrons from a ground state to a higher energy molecular orbital.[9] For molecules like **5,6-Diaminopyrimidine-4-thiol**, the key absorptions arise from $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ electronic transitions within the conjugated pyrimidine ring system. The position of maximum absorbance (λ_{max}) is characteristic of the chromophore.[10]

Experimental Protocol

Causality: A UV-transparent solvent like ethanol or methanol is crucial to ensure that the solvent itself does not absorb in the same region as the analyte. A quartz cuvette is used because glass absorbs strongly in the UV region.

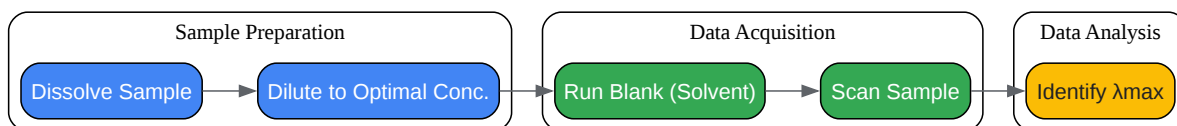
- **Solution Preparation:** Prepare a stock solution of **5,6-Diaminopyrimidine-4-thiol** in a suitable UV-transparent solvent (e.g., ethanol) at a known concentration (e.g., 1 mg/mL).
- **Dilution:** Perform serial dilutions to obtain a solution with an absorbance value in the optimal range of 0.1 to 1.0. This ensures adherence to the Beer-Lambert Law.[11]
- **Instrument Setup:** Use a dual-beam UV-Vis spectrophotometer. Fill one quartz cuvette with the pure solvent (the blank) and another with the sample solution.
- **Data Acquisition:** Scan the sample from approximately 200 nm to 400 nm. The instrument automatically subtracts the blank's absorbance from the sample's absorbance. The resulting spectrum will show absorbance peaks at specific λ_{max} values.

Data Interpretation

Pyrimidine derivatives typically exhibit strong absorption bands in the UV region. For a related pyrimidine derivative, a λ_{max} was observed at 275 nm.[11][12]

λ_{max} (nm) (Expected)	Electronic Transition	Chromophore
~220 - 280 nm	$\pi \rightarrow \pi$	Conjugated pyrimidine ring
> 300 nm	$n \rightarrow \pi$	N and S lone pairs

Analysis: The spectrum is expected to be dominated by a strong absorption band between 220 and 280 nm, corresponding to a $\pi \rightarrow \pi^*$ transition within the highly conjugated aromatic system. A weaker, longer-wavelength absorption corresponding to an $n \rightarrow \pi^*$ transition, involving the non-bonding electrons on the nitrogen and sulfur atoms, may also be observed above 300 nm. The exact position and intensity of these bands can be influenced by solvent polarity.[13]



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Caption: UV-Vis spectroscopy experimental workflow.

Nuclear Magnetic Resonance (NMR) Spectroscopy Principle and Application

NMR spectroscopy is the most powerful technique for elucidating the detailed structure of an organic molecule in solution. It exploits the magnetic properties of atomic nuclei (^1H and ^{13}C). By placing the molecule in a strong magnetic field and irradiating it with radio waves, individual nuclei absorb energy at specific frequencies (chemical shifts) depending on their local electronic environment.[14]

Experimental Protocol

Causality: Deuterated solvents (e.g., DMSO- d_6) are used to avoid large solvent signals that would overwhelm the analyte signals. DMSO- d_6 is an excellent choice for this compound due to its ability to dissolve polar compounds and to slow the exchange of labile protons (on $-\text{NH}_2$ and $-\text{SH}/-\text{NH}$ groups), allowing them to be observed.[15]

- Sample Preparation: Dissolve 5-10 mg of **5,6-Diaminopyrimidine-4-thiol** in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6).
- Transfer: Transfer the solution to a 5 mm NMR tube.

- **Instrument Tuning:** Place the tube in the NMR spectrometer. The instrument is tuned and shimmed to optimize the magnetic field homogeneity.
- **^1H NMR Acquisition:** Acquire the proton NMR spectrum. A typical experiment involves a short radiofrequency pulse followed by data acquisition.
- **^{13}C NMR Acquisition:** Acquire the carbon-13 NMR spectrum. Due to the low natural abundance of ^{13}C , more scans are required, and proton decoupling is used to simplify the spectrum and enhance the signal.[\[16\]](#)

^1H NMR Data Interpretation

The ^1H NMR spectrum provides information on the number of different types of protons, their electronic environment (chemical shift), their neighboring protons (multiplicity), and their relative numbers (integration).

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration
C2-H	~8.9 - 9.3	Singlet (s)	1H
-NH ₂ (C5 & C6)	~6.0 - 7.5	Broad Singlet (br s)	4H
-NH- (ring) / -SH	~11.0 - 13.0	Broad Singlet (br s)	1H

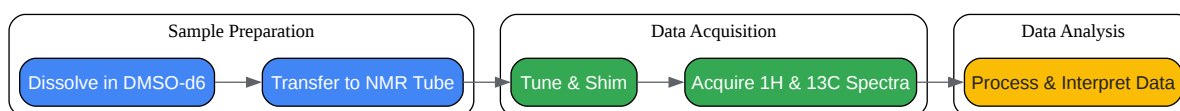
Analysis: The proton at the C2 position of the pyrimidine ring is expected to be the most deshielded aromatic proton, appearing as a sharp singlet far downfield (~9 ppm), similar to unsubstituted pyrimidine.[\[17\]](#)[\[18\]](#) The protons of the two amino groups are expected to appear as broad singlets in the mid-field region. Their chemical shift can be variable and concentration-dependent. The labile proton of the thione/thiol group is also expected to be a broad singlet, likely very far downfield due to hydrogen bonding and its position on a heteroatom.[\[1\]](#)

^{13}C NMR Data Interpretation

The ^{13}C NMR spectrum reveals the number of chemically distinct carbon atoms and their functional type.

Carbon Assignment	Expected Chemical Shift (δ , ppm)
C4 (C=S)	~170 - 185
C2	~155 - 160
C6	~150 - 155
C5	~110 - 120

Analysis: The most downfield signal will be the thione carbon (C4) due to the direct attachment of the electronegative sulfur atom.[19] The other sp^2 hybridized carbons of the pyrimidine ring will appear in the aromatic region. The carbons bearing amino groups (C5 and C6) will have distinct chemical shifts, and C2 will also be in a unique environment.



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Caption: NMR spectroscopy experimental workflow.

Mass Spectrometry (MS)

Principle and Application

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.[20] It provides the exact molecular weight, which is a critical piece of data for confirming a compound's identity, and its fragmentation pattern offers clues about the molecule's structure.[21]

Experimental Protocol: Electron Ionization (EI)

Causality: Electron Ionization (EI) is a "hard" ionization technique that imparts significant energy to the molecule, causing predictable and reproducible fragmentation. This fragmentation is invaluable for structural elucidation.[20]

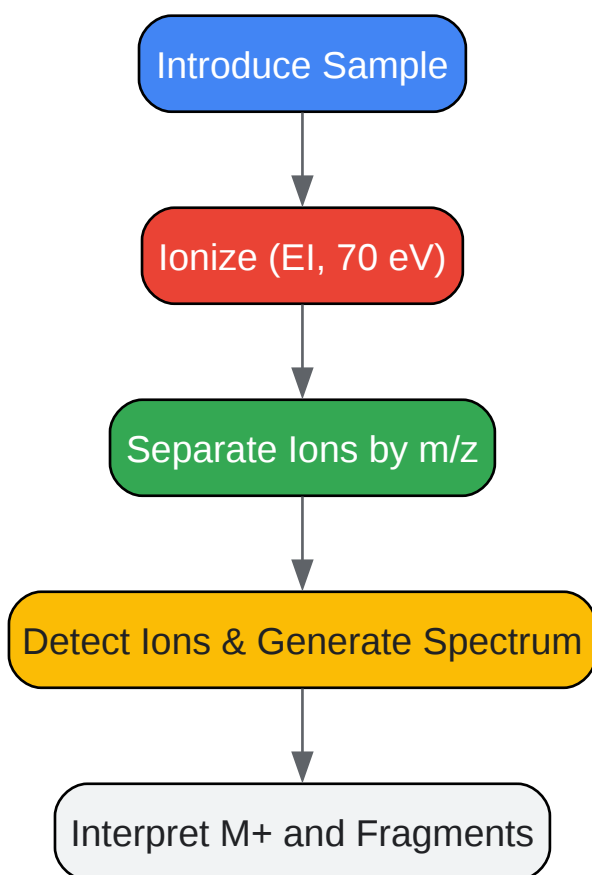
- **Sample Introduction:** A small amount of the solid sample is introduced into the mass spectrometer, typically via a direct insertion probe, and vaporized under high vacuum.
- **Ionization:** The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), which ejects an electron from the molecule to form a radical cation, known as the molecular ion ($M^{+\bullet}$).[\[20\]](#)
- **Fragmentation:** Excess energy causes the molecular ion to break apart into smaller, charged fragments and neutral radicals.
- **Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their m/z ratio.
- **Detection:** A detector records the abundance of each ion, generating a mass spectrum.

Data Interpretation

The molecular formula is $C_4H_6N_4S$, with a molecular weight of approximately 142.18 g/mol .[\[22\]](#)
[\[23\]](#)

m/z Value	Interpretation
142	Molecular Ion ($M^{+\bullet}$)
143	M+1 peak (from ^{13}C , ^{15}N)
144	M+2 peak (from ^{34}S)
Various	Fragment Ions

Analysis: The highest m/z value in the spectrum (excluding isotope peaks) will correspond to the molecular ion ($M^{+\bullet}$), confirming the molecular weight. A key feature will be the M+2 peak at m/z 144, which should have an intensity of approximately 4.4% relative to the $M^{+\bullet}$ peak, a characteristic signature of a molecule containing one sulfur atom. The fragmentation of pyrimidines is complex but often involves the loss of small neutral molecules like HCN or radicals from substituents.[\[24\]](#)[\[25\]](#) Common fragmentation pathways may involve the cleavage of the amino groups or the thiol/thione group, followed by ring cleavage.[\[20\]](#)



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Caption: Mass spectrometry (EI-MS) analysis workflow.

Summary and Conclusion

The comprehensive spectroscopic analysis of **5,6-Diaminopyrimidine-4-thiol** provides a self-validating confirmation of its molecular structure.

- FT-IR confirms the presence of the essential N-H, C=N, C=C, and C=S functional groups.
- UV-Vis reveals the electronic transitions characteristic of the conjugated pyrimidine chromophore.
- NMR (^1H and ^{13}C) provides an unambiguous map of the carbon-hydrogen framework and the precise location of each atom.

- Mass Spectrometry verifies the exact molecular weight and elemental composition through its characteristic isotope pattern and provides structural clues through fragmentation.

Together, these techniques provide a robust and detailed spectroscopic fingerprint. This dataset is indispensable for researchers and scientists in drug development, ensuring the identity, purity, and structural integrity of **5,6-Diaminopyrimidine-4-thiol** for its use in further synthesis and biological evaluation.

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